

In-Depth Technical Guide: Selectivity Profile of BMS-262084 Against Proteases

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Compound of Interest		
Compound Name:	BMS-262084	
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Introduction

BMS-262084 is a potent and selective small molecule inhibitor of factor XIa (FXIa), a key enzyme in the intrinsic pathway of the blood coagulation cascade. Its mechanism of action involves irreversible inhibition of FXIa, making it a subject of interest for the development of novel antithrombotic therapies with a potentially wider therapeutic window and reduced bleeding risk compared to traditional anticoagulants. This technical guide provides a comprehensive overview of the selectivity profile of BMS-262084 against a panel of serine proteases, supported by detailed experimental methodologies and visual representations of relevant pathways and workflows.

Core Data: Protease Selectivity Profile

The inhibitory activity of **BMS-262084** against human factor XIa and a range of other human serine proteases has been quantified to establish its selectivity. The following table summarizes the half-maximal inhibitory concentration (IC50) values, providing a clear comparison of the compound's potency against its primary target versus off-target proteases.



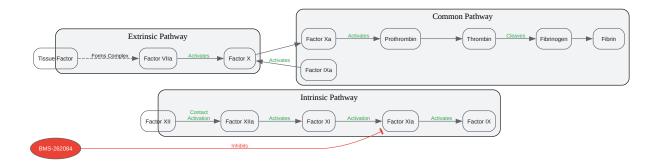
Protease	IC50 (nM)	Fold Selectivity vs. Factor XIa
Factor XIa	2.8	1
Tryptase	5.0	1.8
Trypsin	50	17.9
Urokinase	542	193.6
Plasma Kallikrein	550	196.4
Plasmin	1700	607.1
Thrombin (Factor IIa)	10500	3750
Factor IXa	17400	6214.3

Data compiled from publicly available sources.[1]

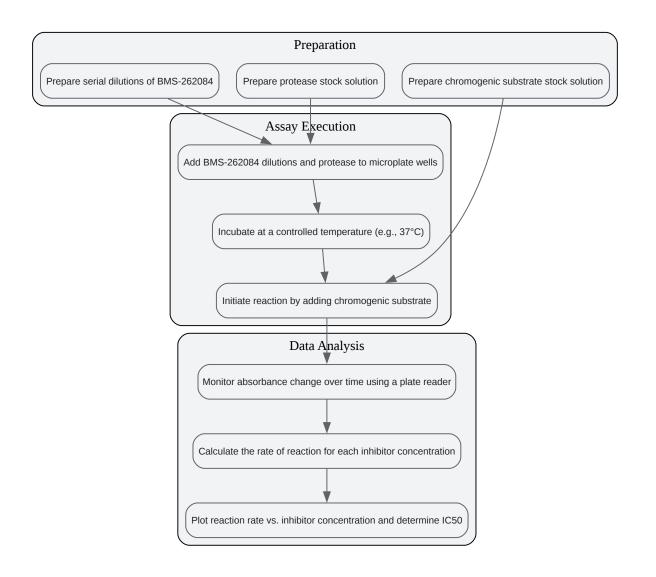
Mechanism of Action and Signaling Pathway

BMS-262084 is an irreversible inhibitor of factor XIa.[1] This mechanism-based inhibition is a critical aspect of its pharmacological profile. The compound's primary target, Factor XIa, is a serine protease that plays a crucial role in the amplification of thrombin generation through the intrinsic pathway of the coagulation cascade.









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